

Proper Disposal of Carbohydrazide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Carbohydrazide

Cat. No.: B1668358

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For immediate release: This document provides essential safety and logistical information for the proper handling and disposal of **carbohydrazide**, a compound commonly used as an oxygen scavenger in water treatment and as a chemical intermediate. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Carbohydrazide presents several hazards, including being harmful if swallowed or in contact with skin, causing skin and eye irritation, and potentially triggering allergic skin reactions.[1][2][3] Furthermore, it is toxic to aquatic life with long-lasting effects, underscoring the importance of preventing its release into the environment.[1][4]

Immediate Safety and Handling

Before handling **carbohydrazide** for any purpose, including disposal, it is imperative to observe the following safety precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (such as nitrile or chloroprene), and ANSI Z87.1-compliant safety goggles.[4][5] A face shield should be used in situations where there is a splash hazard.[4][5]
- **Ventilation:** All handling of **carbohydrazide**, especially in powder form, must be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.[4][5]
- **Avoid Contamination:** Prevent contact with strong oxidizing agents, as this may create a fire or explosion hazard.[6]

Step-by-Step Disposal Procedure

The primary and mandated method for the disposal of **carbohydrazide** and any contaminated materials is through a licensed hazardous waste disposal facility.[4][5] Do not attempt to dispose of this chemical via standard laboratory drains or in regular trash.[1][4][6]

- Waste Segregation and Collection:
 - Isolate waste **carbohydrazide** (solid) and any contaminated materials (e.g., gloves, weighing paper, pipette tips) from other laboratory waste streams.[5]
 - Place the waste in a dedicated, leak-proof, and clearly labeled hazardous waste container. [1][4][5]
- Labeling:
 - The hazardous waste container must be clearly labeled with:
 - The full chemical name: "**Carbohydrazide**"
 - The words "Hazardous Waste"[5]
 - The primary hazards: "Toxic," "Irritant," "Environmental Hazard"[5]
 - The date of accumulation[5]
- Container Management:
 - Keep the hazardous waste container securely sealed at all times, except when adding waste.[5]
 - Store the container in a designated, well-ventilated, and secure satellite accumulation area within the laboratory.[5]
 - For liquid waste solutions containing **carbohydrazide**, ensure secondary containment is used.[5]
- Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.[4]
- Dispose of the contents and container in accordance with all local, regional, national, and international regulations.[7]

Spill and Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate and Secure: Clear the area of personnel and ensure adequate ventilation. Remove all sources of ignition.[1][6]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the product to enter drains or waterways.[1][4][6]
- Cleanup:
 - For minor spills, use dry cleanup procedures to avoid generating dust.[6]
 - For larger spills, contain the spill with inert material such as sand, earth, or vermiculite.[6]
 - Carefully sweep or vacuum the spilled material and place it into a suitable, sealed, and labeled container for disposal as hazardous waste.[1][4]
- Decontamination: After cleanup, decontaminate and launder all protective clothing and equipment before storing and reusing.[6]

Environmental Hazard Data

Carbohydrazide is classified as an environmentally hazardous substance due to its toxicity to aquatic organisms.[4][8]

Organism	Test Type	Result	Exposure Time
Lepomis macrochirus (Bluegill)	LC50	190.0 mg/L	96 hours
Daphnia magna (Water flea)	LC50	96 mg/L	48 hours
Desmodesmus subspicatus (Green algae)	EC50	9.5 mg/L	72 hours

Table 1: Aquatic Toxicity of **Carbohydrazide**.[\[4\]](#)

Carbohydrazide Waste Management Workflow

Caption: Logical workflow for the safe management and disposal of **carbohydrazide** waste.

Disclaimer: This information is intended as a guide for trained laboratory professionals. Always consult your institution's specific safety and disposal protocols and the Safety Data Sheet (SDS) for **carbohydrazide** before handling. Disposal procedures must comply with all applicable regulations.

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